

Introduction: The N-phenylnicotinamide Scaffold as a Privileged Structure

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Compound of Interest

Compound Name: 5-Bromo-N-phenylnicotinamide

CAS No.: 313562-28-6

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N-phenylnicotinamide, a molecule integrating a nicotinamide core with a phenyl group via an amide linkage, represents a versatile and privileged scaffold in modern medicinal chemistry. Nicotinamide (Vitamin B3) itself is a crucial component of the coenzymes NAD and NADP, central to countless metabolic and cellular signaling pathways[1]. The derivatization of this fundamental biological motif, particularly through the addition of a phenyl ring, has unlocked a vast chemical space, yielding compounds with a broad spectrum of potent biological activities. These derivatives have emerged as promising candidates for therapeutic intervention in oncology, infectious diseases, and inflammatory conditions. This guide provides a technical overview of the key biological activities of N-phenylnicotinamide derivatives, delves into their mechanisms of action, presents validated experimental protocols for their evaluation, and explores the structure-activity relationships that govern their efficacy.

Anticancer Activity: Targeting the Hallmarks of Malignancy

The N-phenylnicotinamide scaffold has proven to be a fertile ground for the discovery of novel anticancer agents that interfere with various oncogenic pathways. Research has demonstrated

efficacy through mechanisms including kinase inhibition, induction of apoptosis, and modulation of epigenetic regulators.

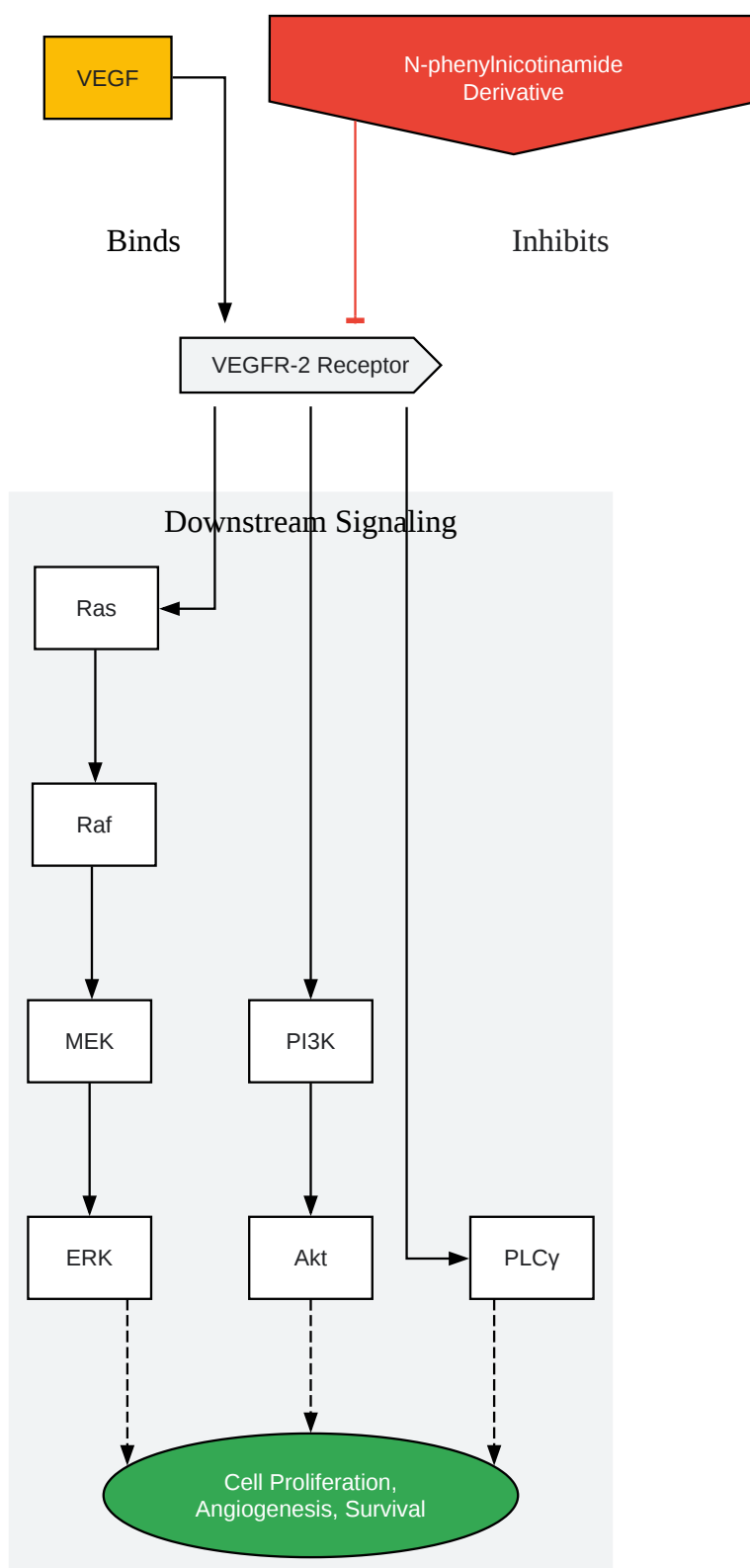
Mechanism of Action: A Multi-pronged Attack

- **Enzyme Inhibition:** A primary mechanism involves the inhibition of key enzymes that drive tumor progression. Derivatives have been synthesized as potent inhibitors of Epidermal Growth Factor Receptor (EGFR) tyrosine kinase, a critical mediator of cell proliferation[2]. For instance, the compound 5-bromo-N-(4-chlorophenylsulfonyl)nicotinamide demonstrated potent inhibitory activity against EGFR TK with an IC_{50} value of 0.09 μM [2]. Other derivatives act as selective inhibitors of Vascular Endothelial Growth Factor Receptor-2 (VEGFR-2), a key player in tumor angiogenesis, with some compounds showing IC_{50} values in the nanomolar range[3][4]. Furthermore, researchers have identified nicotinamide derivatives that inhibit AlkB homolog 2 (ALKBH2), a DNA demethylase overexpressed in cancers like glioblastoma, thereby impeding DNA repair mechanisms in tumor cells[5].
- **Induction of Apoptosis:** Certain N-phenylnicotinamide derivatives can trigger programmed cell death, or apoptosis, a crucial anticancer mechanism. One series of compounds was found to inhibit microtubule polymerization, leading to cell cycle arrest in the G₂/M phase and subsequent apoptosis in breast cancer cells[6]. The lead compound from this series, 6-methyl-N-(4-ethoxy-2-nitrophenyl)pyridine-3-carboxamide, induced caspase activation with an EC_{50} of 0.082 μM [6].
- **Metabolic Reprogramming:** Thiophenyl derivatives of nicotinamide have been shown to act as prodrugs. They are metabolized by the NAD salvage pathway enzymes, NAMPT and NMNAT1, into unnatural NAD analogues.[7][8]. These analogues then inhibit inosine monophosphate dehydrogenase (IMPDH), a critical enzyme in guanylate synthesis, leading to cancer cell death[7][8]. This unique mechanism makes them particularly potent, with some derivatives showing nanomolar efficacy in peripheral nerve sheath cancer cells[7].

Quantitative Data Summary: Anticancer Potency

Compound Class	Target/Mechanism	Cell Line	Potency (IC ₅₀ /EC ₅₀ /GI ₅₀)	Reference
N-phenylsulfonylnicotinamides	EGFR TK Inhibition	MCF-7	0.07 μ M	
Substituted N-phenyl nicotinamides	Microtubule Polymerization Inhibition	T47D	0.21 μ M (GI ₅₀)	[6]
Nicotinamide Derivatives	VEGFR-2 Inhibition	HCT-116	15.4 μ M	[3]
Nicotinamide Derivatives	VEGFR-2 Inhibition	HepG-2	9.8 μ M	[3]
Nicotinic Acid Derivatives	VEGFR-2 Inhibition	HCT-15	0.068 μ M	[4]
Nicotinamide Derivatives	ALKBH2 Inhibition	N/A (Enzymatic)	0.031 μ M	[5]
Thiophenyl Nicotinamides	IMPDH Inhibition (via NAD salvage)	S462 (MPNST)	9.17 nM	

Visualizing the Mechanism: VEGFR-2 Signaling Pathway Inhibition



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Caption: Inhibition of the VEGFR-2 signaling cascade by N-phenylnicotinamide derivatives.

Antimicrobial & Antifungal Activity

Derivatives of N-phenylnicotinamide have demonstrated significant promise as antimicrobial agents, exhibiting broad-spectrum activity against various pathogenic bacteria and fungi.

Mechanism of Action

- **Antibacterial Activity:** Studies have shown that substituted phenylfuranylnicotinamidines are active against both Gram-positive (*Staphylococcus aureus*) and Gram-negative (*Escherichia coli*, *Pseudomonas aeruginosa*) bacteria[9][10]. The presence of the amidine group appears crucial for this activity[9]. While the exact mechanism can vary, some derivatives are thought to interfere with essential cellular processes or membrane integrity.
- **Antifungal Activity:** A significant body of research highlights the antifungal potential of these compounds, particularly against *Candida albicans*, including fluconazole-resistant strains, and other fungi like *Cryptococcus neoformans*[11][12][13]. A key mechanism of action is the disruption of the fungal cell wall, a validated target that provides specificity over host cells[12][13]. Other derivatives function as succinate dehydrogenase (SDH) inhibitors, interfering with the fungal mitochondrial respiratory chain[14][15].

Quantitative Data Summary: Antimicrobial Potency

Compound Class	Target Organism	Potency (MIC/Inhibition %)	Reference
Phenylfuranylnicotinamides	Staphylococcus aureus	10 μ M (MIC)	[10]
2-amino-N-(3-isopropylphenyl)nicotinamide	Candida albicans SC5314	0.25 μ g/mL (MIC)	[12]
2-amino-N-(3-isopropylphenyl)nicotinamide	Fluconazole-resistant C. albicans	0.125-1 μ g/mL (MIC)	[12]
Nicotinamide Derivatives	Botrytis cinerea	40.54% Inhibition	[14][15]
Nicotinamide Derivatives (as SDHI)	N/A (Enzymatic)	3.18 μ M (IC ₅₀)	[14][15]

Anti-inflammatory Activity

Chronic inflammation is a driver of numerous diseases, and N-phenylnicotinamide derivatives have been identified as potent anti-inflammatory agents.

Mechanism of Action

The primary anti-inflammatory mechanism involves the suppression of the pro-inflammatory signaling cascade mediated by the transcription factor NF- κ B[16][17]. By inhibiting NF- κ B activation, these compounds effectively reduce the production and release of key pro-inflammatory cytokines, including Tumor Necrosis Factor-alpha (TNF- α) and Interleukin-6 (IL-6), in response to inflammatory stimuli like lipopolysaccharide (LPS)[16][17]. This activity has been demonstrated in vivo, where derivatives significantly improved symptoms in mouse models of acute lung injury and sepsis[17]. One synthesized molecule incorporating a thiazolidin-4-one ring showed anti-inflammatory activity comparable to ibuprofen in multiple experimental models[18].

Experimental Protocols: A Guide to Evaluation

To ensure scientific rigor and reproducibility, standardized protocols are essential for evaluating the biological activity of novel N-phenylnicotinamide derivatives.

Protocol: In Vitro Anticancer Cell Viability (MTT Assay)

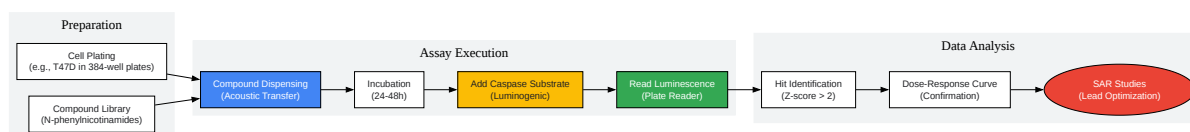
This protocol assesses the ability of a compound to reduce cancer cell viability. The causality is based on the principle that viable cells with active mitochondria will reduce the yellow tetrazolium salt MTT to a purple formazan product, the amount of which is proportional to the number of living cells.

Step-by-Step Methodology:

- **Cell Seeding:** Plate cancer cells (e.g., MCF-7, HCT-116) in a 96-well plate at a density of 5,000-10,000 cells/well. Incubate for 24 hours at 37°C, 5% CO₂ to allow for cell attachment.
- **Compound Treatment:** Prepare serial dilutions of the N-phenylnicotinamide derivatives in the appropriate cell culture medium. Remove the old medium from the wells and add 100 µL of the compound dilutions. Include wells with vehicle control (e.g., 0.1% DMSO) and a positive control (e.g., Doxorubicin).
- **Incubation:** Incubate the plate for 48-72 hours at 37°C, 5% CO₂.
- **MTT Addition:** Add 10 µL of MTT solution (5 mg/mL in PBS) to each well. Incubate for another 4 hours.
- **Formazan Solubilization:** Carefully remove the medium and add 100 µL of DMSO to each well to dissolve the formazan crystals.
- **Data Acquisition:** Measure the absorbance at 570 nm using a microplate reader.
- **Data Analysis:** Calculate the percentage of cell viability relative to the vehicle control. Plot the viability against the compound concentration and determine the IC₅₀ value using non-linear regression analysis.

Visualizing the Workflow: High-Throughput Screening (HTS)

The discovery of potent N-phenylnicotinamide derivatives often begins with HTS, as described in the identification of apoptosis inducers[6].



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Caption: Workflow for a cell-based HTS assay to identify apoptosis inducers[6].

Conclusion and Future Perspectives

The N-phenylnicotinamide scaffold is unequivocally a cornerstone in the development of novel therapeutic agents. Its derivatives have demonstrated a remarkable diversity of biological activities, including potent anticancer, antimicrobial, and anti-inflammatory effects, often through well-defined mechanisms of action. The ability to target a wide range of proteins—from kinases and metabolic enzymes to structural components like microtubules—highlights the chemical tractability and versatility of this structural class.

Future research should focus on optimizing the pharmacokinetic and pharmacodynamic properties of lead compounds to enhance their clinical translatability. Exploring novel drug delivery systems and combination therapies could further potentiate the efficacy of these derivatives. As our understanding of disease biology deepens, the rational design of new N-phenylnicotinamide derivatives will continue to provide innovative solutions for pressing medical challenges.

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